

Application Note: N-Acetylcysteinamide (NACA)

Administration in Rodent Models

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Compound of Interest

Compound Name: *N-Acetylcysteinamide*

CAS No.: 10061-64-0

Cat. No.: B239191

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Executive Summary & Scientific Rationale

N-Acetylcysteine (NAC) is a well-established antioxidant and glutathione (GSH) precursor; however, its clinical and experimental utility in neurodegenerative and systemic trauma models is severely limited by its poor bioavailability and inability to efficiently cross the blood-brain barrier (BBB)[1].

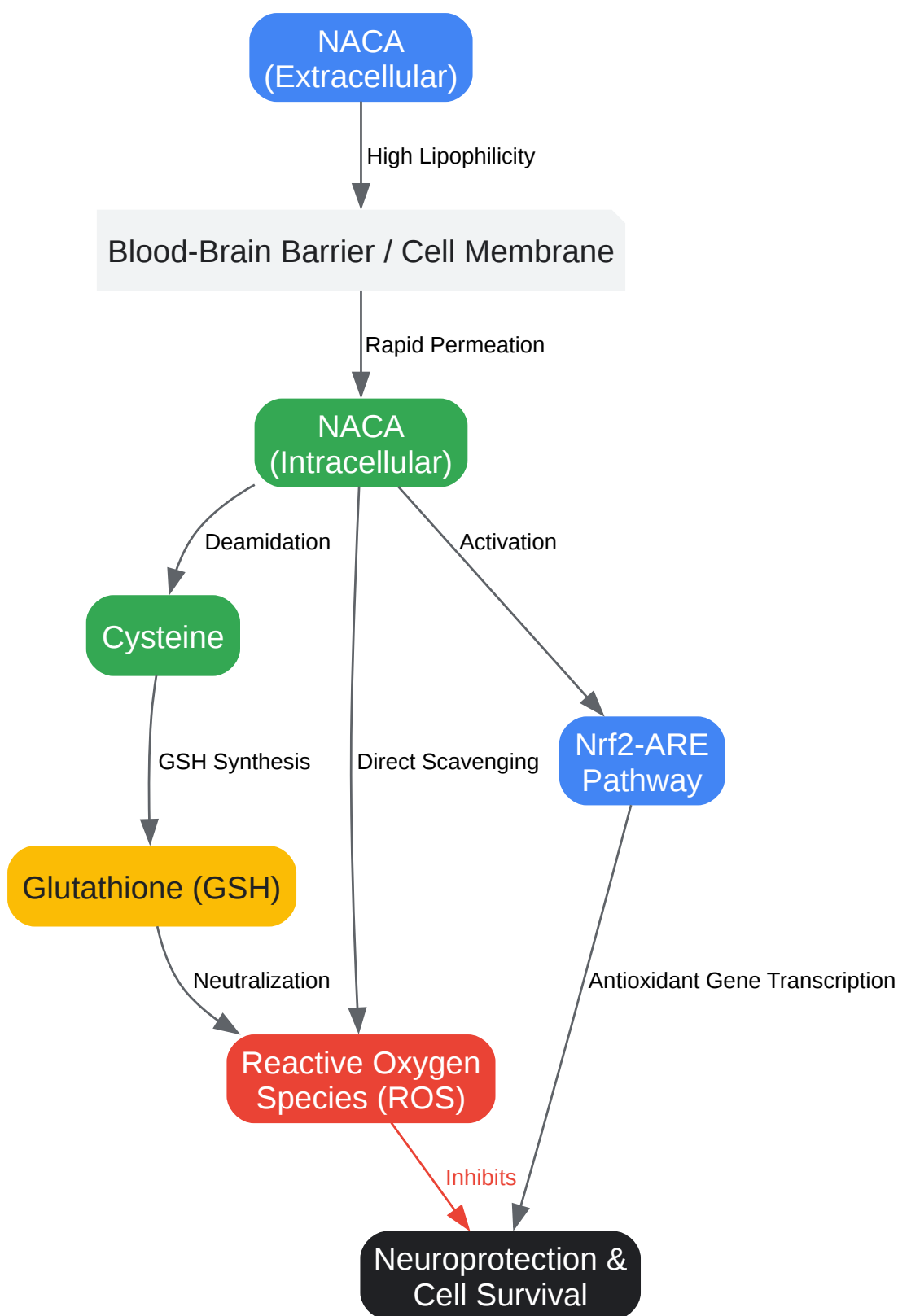
N-Acetylcysteinamide (NACA), also known as AD4, was engineered to overcome these pharmacokinetic limitations. By modifying the structure with a C- α -amidation, the carboxyl group is neutralized, drastically increasing the molecule's lipophilicity[1][2]. This structural modification allows NACA to readily permeate cellular membranes, the BBB, and mitochondrial membranes[2].

Once intracellular, NACA operates via a multi-tiered mechanistic axis:

- **Direct ROS Scavenging:** It directly neutralizes reactive oxygen species (ROS)[2].
- **GSH Replenishment:** It undergoes deamidation and deacetylation to yield cysteine, the rate-limiting substrate for de novo GSH synthesis, restoring basal antioxidant defenses[3].

- Pathway Modulation: It actively upregulates the Nrf2-ARE (Antioxidant Response Element) signaling pathway, driving the transcription of endogenous cytoprotective enzymes[4].

Because of its enhanced permeability, NACA achieves therapeutic efficacy at significantly lower doses than NAC, mitigating the adverse effects typically associated with high-dose NAC toxicity[5][6].



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Fig 1: Cellular entry and multi-target antioxidant mechanism of **N-Acetylcysteinamide** (NACA).

Quantitative Dosing Summary in Rodent Models

The optimal dosing of NACA depends heavily on the chronicity of the model and the target tissue. The table below synthesizes validated dosing regimens across various murine and rat models.

Disease Model	Species	Route	Dose	Regimen / Frequency	Key Outcome
Traumatic Brain Injury (TBI)	Mice	i.p.	100 mg/kg	Single dose 1 hour post-injury	Improved neurologic status; Nrf2-ARE activation[4].
Organophosphate Intoxication	Mice	i.p.	150 mg/kg	2h and 6h post-exposure	Rescued memory deficits; restored GPx-1 and Catalase[1].
Retinal Degeneration (Light Toxicity)	Mice	i.p.	250 mg/kg	24h before and 24h after exposure	Prevented photoreceptor cell death; maintained RPE integrity[5].
Alzheimer's Disease (A β -induced)	Rats	i.p.	75 mg/kg	Daily for 7 days (Prophylactic or Restorative)	Reversed cognitive deficits; reduced hippocampal oxidative stress[6].
Contrast-Induced Nephropathy	Rats	i.p.	50–150 mg/kg	Daily during contrast exposure	Attenuated serum creatinine/BUN elevation; inhibited ASK1/p38MAPK[7].

Acute Graft- vs-Host Disease (aGvHD)	Mice	Oral	250 mg/kg	Twice daily (bid) for 17 consecutive days	Prolonged survival; reduced clinical GvHD scores with no toxicity[8].
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Standardized Experimental Protocols

Protocol A: Formulation and Preparation of NACA for In Vivo Use

Expertise Insight: Thiol-containing compounds are highly susceptible to auto-oxidation in aqueous solutions. NACA must be prepared fresh daily to ensure maximum efficacy. Furthermore, unbuffered NACA solutions can be acidic; neutralizing the formulation is critical to prevent peritoneal or gastric irritation[8].

Materials:

- NACA (AD4) powder (Store desiccated at -20°C)
- Sterile 0.9% NaCl (Saline) or Phosphate-Buffered Saline (PBS)
- 0.1 N NaOH solution
- 0.22 µm sterile syringe filter

Step-by-Step Workflow:

- Weighing: Weigh the required amount of NACA powder based on the total animal cohort weight and target dose (e.g., 100 mg/kg).
- Dissolution: Dissolve the NACA powder in sterile saline to achieve the desired stock concentration (e.g., 10 mg/mL for a 100 mg/kg dose administered at 10 mL/kg volume).
- Neutralization (Critical Step): Measure the pH of the solution. Titrate dropwise with 0.1 N NaOH until the pH reaches physiological levels (pH 7.2–7.4)[8].

- Sterilization: Pass the neutralized solution through a 0.22 μm sterile filter into a sterile, light-protected vial[8].
- Storage: Keep the formulated solution on ice and utilize it within 4 hours of preparation.

Protocol B: Acute Intraperitoneal (i.p.) Administration (e.g., TBI Model)

Expertise Insight: Intraperitoneal injection is preferred for acute trauma models (like TBI or intoxication) because it bypasses initial gastric emptying delays, providing rapid systemic and CNS distribution during the critical secondary injury cascade window (1-2 hours post-injury)[1][4].

- Induction: Induce the injury (e.g., weight-drop TBI model) under appropriate anesthesia (e.g., Isoflurane).
- Recovery: Allow the animal to recover in a heated cage for 1 hour.
- Dosing: At exactly 1 hour post-injury, restrain the mouse and expose the ventral abdomen.
- Injection: Inject 100 mg/kg of the neutralized NACA solution into the lower right quadrant of the peritoneum using a 27G needle[4]. Aspirate slightly before injection to ensure the needle is not in the bowel or a blood vessel.
- Monitoring: Monitor for signs of pain or peritonitis. Return the animal to its home cage.

Protocol C: Chronic Oral Administration (e.g., GvHD or Neurodegeneration)

Expertise Insight: NACA exhibits a high oral bioavailability of approximately 60%[3]. For chronic studies requiring daily dosing (e.g., 17-day GvHD models), oral gavage is preferred to prevent cumulative injection-site trauma.

- Preparation: Prepare the NACA solution at a concentration of 25 mg/mL (for a 250 mg/kg dose at 10 mL/kg volume).

- **Restraint:** Secure the mouse using a scruff technique, ensuring the head and neck are vertically aligned to create a straight path to the esophagus.
- **Gavage:** Insert a sterile, bulb-tipped gavage needle (e.g., 20G for mice) gently over the tongue and down the esophagus. Do not force the needle.
- **Administration:** Administer the dose (250 mg/kg) twice daily (bid) with a 6-to-8-hour interval between doses[8].



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Fig 2: Standardized experimental workflow for in vivo NACA evaluation.

Pharmacokinetics & Toxicity Profile

A major advantage of NACA over traditional NAC is its exceptional safety margin in vivo.

- **Metabolism:** NACA is rapidly metabolized in vivo and eliminated, preventing long-term tissue accumulation[8].
- **Toxicity:** Extensive toxicological profiling in Balb/c mice demonstrated that oral administration of NACA at 250 mg/kg twice daily for 17 consecutive days caused no significant changes in body weight, complete blood counts, or liver transaminases (ALT/AST)[8].
- **Efficacy vs. Dose:** In comparative models, such as contrast-induced nephropathy, NACA administered at 50 mg/kg/day provided equivalent protective effects to NAC administered at 150 mg/kg/day, highlighting its superior potency and bioavailability[7].

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